

An In-depth Technical Guide to Reinforcement Learning for Neuroscientists

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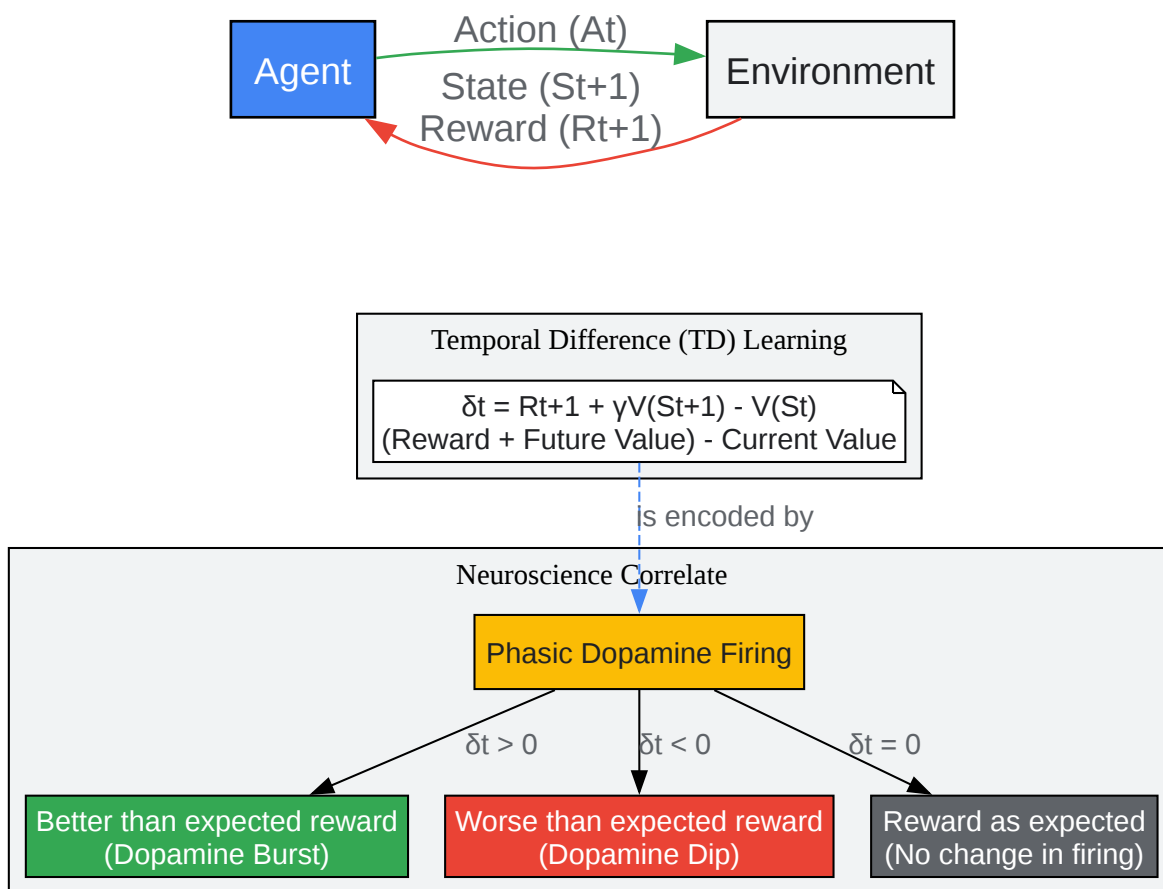
Introduction

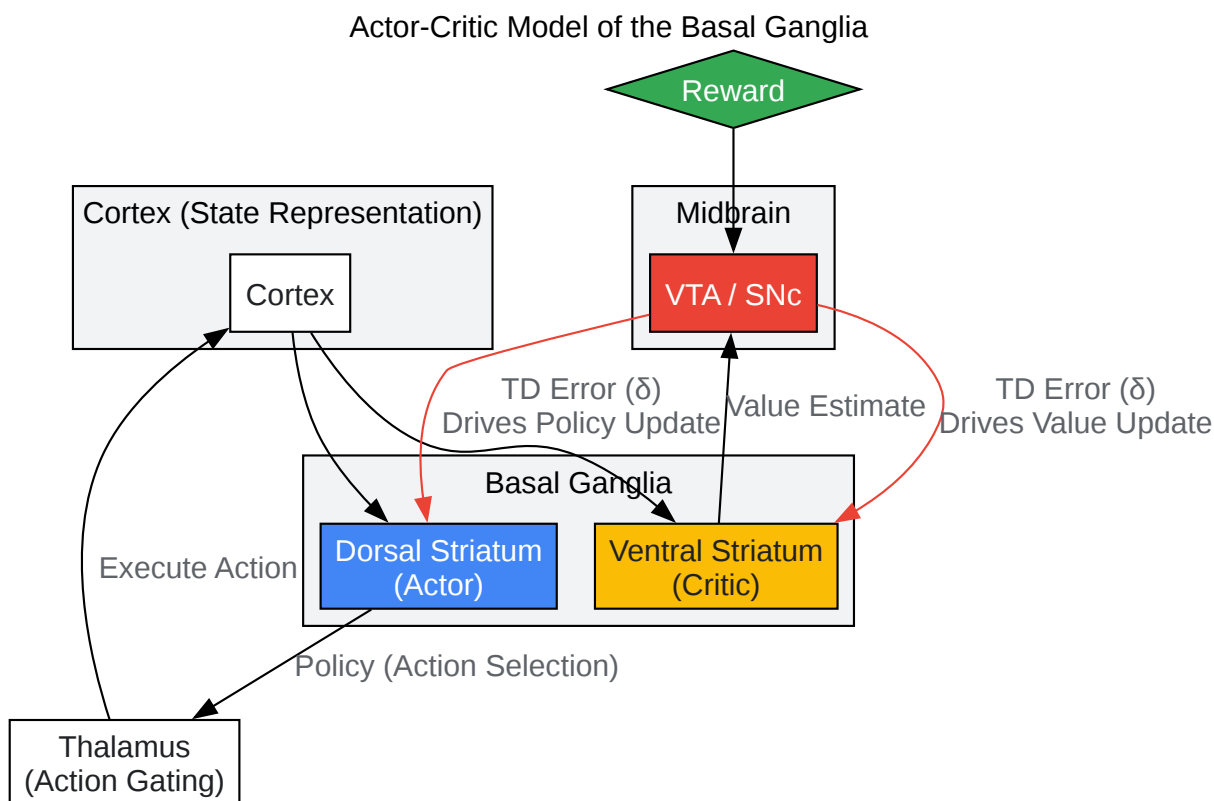
Reinforcement Learning (RL) provides a powerful computational framework for understanding how biological agents learn to make decisions to maximize rewards and minimize punishments. [1][2] This guide delves into the core principles of RL, explores its neural underpinnings, details relevant experimental protocols, and examines its applications in neuroscience research and drug development. The convergence of RL theory with neuroscientific evidence has provided a robust model for explaining the functions of key brain structures like the basal ganglia and the role of neuromodulators such as dopamine. [1][3][4]

Core Concepts of Reinforcement Learning

At its heart, RL is about an agent learning to interact with an environment to achieve a goal. The agent makes decisions through a series of actions, observes the state of the environment, and receives a scalar reward or punishment signal as feedback. The fundamental goal of the agent is to learn a policy—a strategy for choosing actions in different states—that maximizes the cumulative reward over time.

The interaction between the agent and the environment is typically modeled as a Markov Decision Process (MDP). This process involves a continuous loop where the agent observes a state, takes an action, receives a reward, and transitions to a new state.





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